

6-FAM-PEG3-Azide molecular weight and formula

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Compound of Interest

Compound Name: 6-FAM-PEG3-Azide

Cat. No.: B1677517

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Technical Guide: 6-FAM-PEG3-Azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the properties and applications of **6-FAM-PEG3-Azide**, a fluorescent labeling reagent.

Core Molecular Data

6-FAM-PEG3-Azide is a chemical compound comprised of a 6-carboxyfluorescein (6-FAM) fluorescent dye, a polyethylene glycol (PEG3) spacer, and a terminal azide group. This structure allows for its use in bio-conjugation applications, particularly in "click chemistry" reactions for the labeling of biomolecules.

The key quantitative data for this compound are summarized below:

Property	Value	References
Molecular Formula	C ₂₉ H ₂₈ N ₄ O ₉	[1] [2] [3]
Molecular Weight	576.56 g/mol	[2] [3]

Experimental Applications and Protocols

Application:

6-FAM-PEG3-Azide serves as a fluorescent tag for the detection and visualization of alkyne-modified biomolecules. The azide group on the reagent reacts with a terminal alkyne on a target molecule to form a stable triazole linkage. This process is commonly referred to as a copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or a strain-promoted azide-alkyne cycloaddition (SPAAC), both of which fall under the umbrella of "click chemistry".^{[4][5]} The integrated 6-FAM dye provides a fluorescent signal for detection, with excitation and emission maxima typically around 496 nm and 516 nm, respectively.

General Experimental Protocol for Fluorescent Labeling using CuAAC:

Disclaimer: This is a generalized protocol. Specific concentrations, reaction times, and purification methods should be optimized for the specific biomolecules and experimental setup.

Materials:

- Alkyne-modified biomolecule (e.g., protein, nucleic acid)
- **6-FAM-PEG3-Azide**
- Copper(I) source (e.g., copper(II) sulfate)
- Reducing agent (e.g., sodium ascorbate)
- Copper-chelating ligand (e.g., TBTA)
- Reaction buffer (e.g., phosphate-buffered saline, pH 7.4)
- Purification system (e.g., size-exclusion chromatography, dialysis)

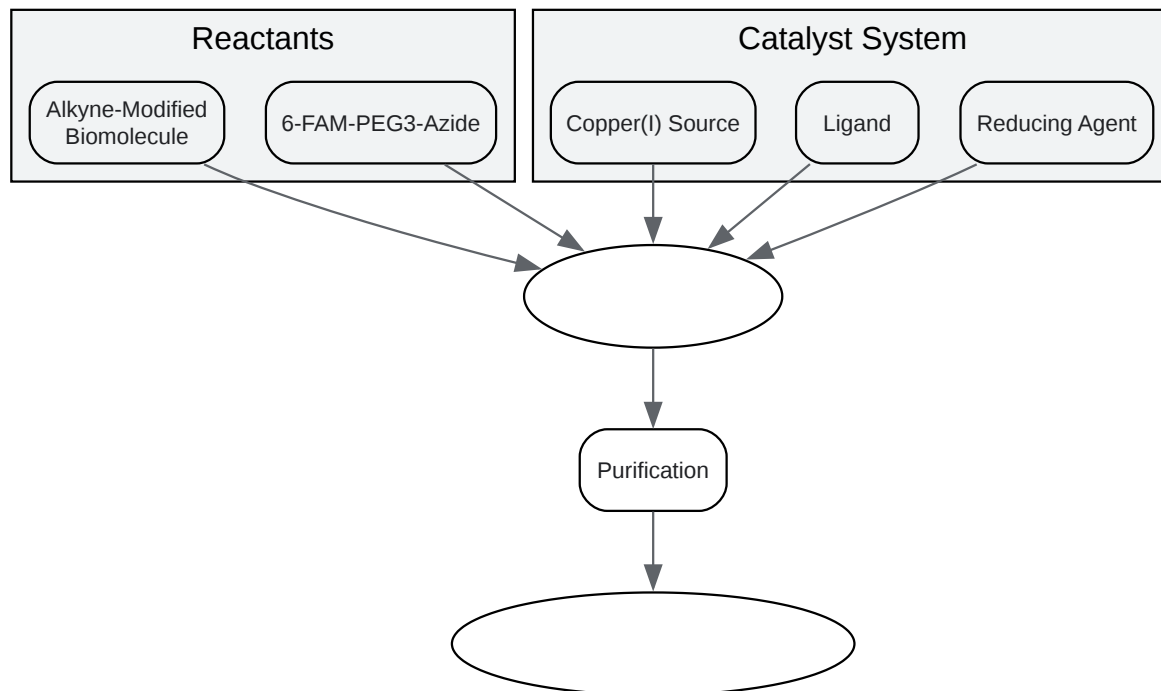
Procedure:

- Preparation of Reactants:
 - Dissolve the alkyne-modified biomolecule in the reaction buffer to a final concentration of 1-10 mg/mL.
 - Prepare a stock solution of **6-FAM-PEG3-Azide** in a compatible organic solvent (e.g., DMSO).

- Prepare stock solutions of the copper(I) source, reducing agent, and ligand.
- Click Reaction:
 - In a microcentrifuge tube, combine the alkyne-modified biomolecule solution with the **6-FAM-PEG3-Azide** stock solution.
 - Add the ligand to the mixture.
 - Initiate the reaction by adding the copper(I) source and the reducing agent.
 - Gently mix the components and allow the reaction to proceed at room temperature for 1-4 hours. The reaction can be performed in the dark to minimize photobleaching of the FAM dye.
- Purification:
 - Remove the unreacted **6-FAM-PEG3-Azide** and copper catalyst from the labeled biomolecule using an appropriate purification method.
- Analysis:
 - Confirm successful labeling by methods such as fluorescence spectroscopy, gel electrophoresis, or mass spectrometry.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for labeling a biomolecule with **6-FAM-PEG3-Azide** via a copper-catalyzed click chemistry reaction.



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